

Commercial Sourcing and Technical Data for Apovincaminic Acid-d4

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Compound of Interest

Compound Name: Apovincaminic acid-d4

Cat. No.: B15555971

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For researchers, scientists, and professionals engaged in drug development, the procurement of high-quality, isotopically labeled compounds is a critical step. This guide provides an in-depth overview of the commercial suppliers of **Apovincaminic acid-d4**, along with its key technical specifications. **Apovincaminic acid-d4** is the labeled metabolite of Vinpocetine, a cerebral vasodilator, making it essential for pharmacokinetic and metabolic studies.

Commercial Suppliers and Product Specifications

Several specialized chemical suppliers offer **Apovincaminic acid-d4** for research purposes. The following table summarizes the available information from prominent vendors. Please note that details such as purity, available quantities, and pricing are often subject to change and require direct inquiry with the suppliers.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Catalog Number	Stock Status
Simson Pharma Limited[1]	Apovincaminic Acid-D4	1329624-60-3	C ₂₀ H ₁₈ D ₄ N ₂ O ₂	326.43	V270012	Custom Synthesis
Pharmaffiliates[2]	Apovincaminic Acid-d4	1329624-60-3	C ₂₀ H ₁₈ D ₄ N ₂ O ₂	326.43	PA STI 008240	Inquire

Note: Both Simson Pharma Limited and Pharmaffiliates provide a Certificate of Analysis with their products, ensuring quality and identity.[\[1\]](#)[\[3\]](#)

Chemical and Physical Properties

Apovincaminic acid-d4 is a deuterated form of Apovincaminic acid. The stable isotope labeling is crucial for its use as an internal standard in quantitative bioanalytical assays.

Synonyms:[\[1\]](#)[\[2\]](#)

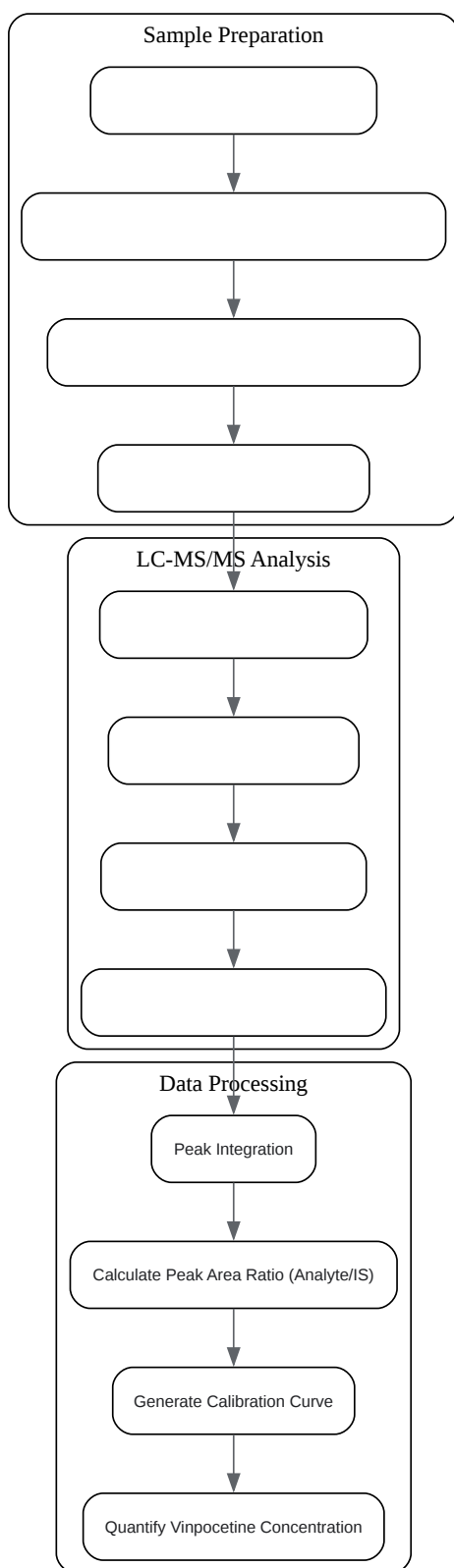
- Apovincamin-22-oic Acid-d4
- (3 α ,16 α)-Eburnamenine-14-carboxylic Acid-d4
- (+)-**Apovincaminic Acid-d4**
- (+)-cis-**Apovincaminic Acid-d4**
- (13aS,13bS)-13a-Ethyl-2,3,5,6,13a,13b-hexahydro-1H-indolo[3,2,1-de]pyrido[3,2,1-ij][\[1\]](#)[\[4\]](#)naphthyridine-12-carboxylic Acid-d4

Storage Conditions: Recommended storage is at 2-8°C in a refrigerator.[\[2\]](#) Shipping Conditions: Typically shipped under ambient conditions.[\[2\]](#)

Experimental Applications and Protocols

Apovincaminic acid-d4 is primarily utilized as a labeled internal standard in pharmacokinetic studies of Vinpocetine. While specific experimental protocols are often developed and validated in-house by research laboratories, a general workflow for its use in a bioanalytical method (e.g., LC-MS/MS) is outlined below.

General Workflow for Quantification of Vinpocetine using **Apovincaminic acid-d4** as an Internal Standard



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Bioanalytical workflow for Vinpocetine quantification.

This diagram illustrates the typical stages involved, from preparing the biological sample to the final quantification of the analyte.

Related Compounds

For broader research contexts, several related non-deuterated compounds and metabolites are also commercially available from suppliers like Simson Pharma Limited, Biosynth, and MedchemExpress.^{[3][4][5]} These include:

- Apovincaminic acid^{[3][5]}
- Apovincaminic acid hydrochloride salt^[4]
- Ethyl Apovincamate^[1]
- Vinpocetine^[1]

Researchers are advised to contact the suppliers directly to obtain the most current information on product availability, pricing, and technical documentation.

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References

- 1. Apovincaminic Acid-D4 | CAS No- 1329624-60-3 | Simson Pharma Limited [simsonpharma.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. Apovincaminic Acid | CAS No- 27773-65-5 | Simson Pharma Limited [simsonpharma.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Apovincaminic acid | 27773-65-5 | FA17959 | Biosynth [biosynth.com]
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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com